

Application Note: Quantification of Lamalbid using a Validated HPLC-DAD Method

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Compound of Interest

Compound Name: **Lamalbid**

Cat. No.: **B1258926**

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Introduction

Lamalbid, an iridoid glycoside, is a significant bioactive compound found in plants of the *Lamium* genus, notably *Lamium album* (white dead-nettle).^{[1][2]} It is recognized for its potential anti-inflammatory properties.^[2] Accurate and precise quantification of **Lamalbid** is crucial for the standardization of herbal extracts and in the development of phytopharmaceuticals. This application note provides a detailed, validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the quantification of **Lamalbid**. The protocol is based on a published study by Czerwińska et al. (2020), which established a specific, accurate, and precise method for this purpose.^{[1][3][4]}

Quantitative Data Summary

The following tables summarize the validation parameters of the HPLC-DAD method for the quantification of **Lamalbid**.

Table 1: Method Validation Data for **Lamalbid** Quantification^[4]

Parameter	Value
Linearity Range (µg/mL)	1.0 - 200.0
Regression Equation	$y = 14.861x - 3.484$
Correlation Coefficient (r^2)	0.9998
Limit of Detection (LOD) (µg/mL)	0.23
Limit of Quantification (LOQ) (µg/mL)	0.69

Table 2: Precision of the HPLC-DAD Method for Lamalbid[4]

Parameter	Repeatability (RSD %)	Intermediate Precision (RSD %)
Intra-day		
Concentration 1 (µg/mL)	1.34	1.87
Concentration 2 (µg/mL)	0.98	1.54
Concentration 3 (µg/mL)	0.76	1.21
Inter-day		
Day 1 vs. Day 2	2.11	2.54
Day 1 vs. Day 3	2.34	2.87
Day 2 vs. Day 3	1.98	2.43

Table 3: Accuracy of the HPLC-DAD Method (Recovery Study)[4]

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)	RSD (%)
50.0	49.87	99.74	1.23
100.0	101.23	101.23	0.98
150.0	148.99	99.33	1.11

Experimental Protocol

This protocol details the materials and procedures for the quantification of **Lamalbid** in plant extracts.

Materials and Reagents

- **Lamalbid** reference standard
- Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Ultrapure water
- Methanol (HPLC grade)
- Syringe filters (0.22 µm)

Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with a Diode-Array Detector (DAD)
- Analytical balance
- Ultrasonic bath
- Vortex mixer

- Centrifuge
- Pipettes and general laboratory glassware

Chromatographic Conditions

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)
- Mobile Phase: Gradient elution with (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile
- Gradient Program:
 - 0-10 min: 5-15% B
 - 10-25 min: 15-30% B
 - 25-35 min: 30-50% B
 - 35-40 min: 50-95% B
 - 40-45 min: 95% B (isocratic)
 - 45-50 min: 95-5% B (return to initial conditions)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 25 °C
- Detection Wavelength: 240 nm[4][5]

Sample Preparation (from Lamium album flowers)

- Extraction:
 - Accurately weigh 1.0 g of powdered, dried plant material.

- Add 20 mL of the extraction solvent (e.g., aqueous or ethanolic-aqueous solution).
- Perform ultrasonic-assisted extraction for 30 minutes at room temperature.
- Centrifugation:
 - Centrifuge the extract at 4000 rpm for 10 minutes.
- Filtration:
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.
- Analysis:
 - Inject 10 µL of the filtered sample into the HPLC-DAD system.

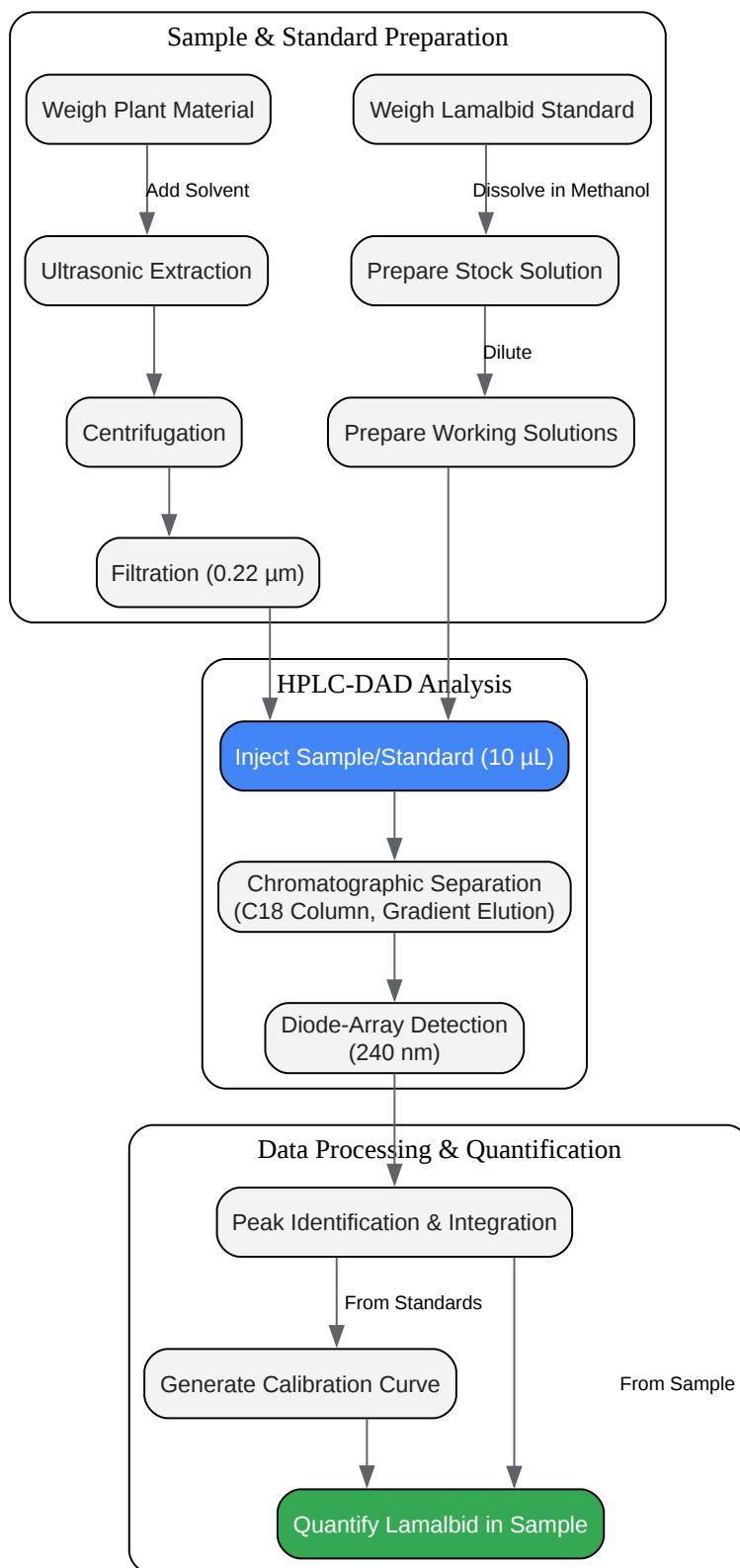
Standard Solution Preparation

- Stock Solution:
 - Accurately weigh 10 mg of **Lamalbid** reference standard and dissolve it in 10 mL of methanol to obtain a stock solution of 1000 µg/mL.
- Working Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the linearity range (e.g., 1.0, 5.0, 10.0, 50.0, 100.0, 150.0, 200.0 µg/mL).

Data Analysis

- Identify the **Lamalbid** peak in the sample chromatogram by comparing its retention time with that of the reference standard.
- Quantify the amount of **Lamalbid** in the sample by using the calibration curve generated from the peak areas of the standard solutions.

Visualized Workflow

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Caption: Experimental workflow for **Lamalbid** quantification by HPLC-DAD.

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